

Iso-propyl 4-hydroxyphenylacetate chemical properties

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Compound of Interest

Compound Name: *Iso-propyl 4-hydroxyphenylacetate*

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Technical Guide: Iso-propyl 4-hydroxyphenylacetate

Disclaimer: Extensive literature searches did not yield specific experimental data for **iso-propyl 4-hydroxyphenylacetate**. This document provides a technical overview based on the chemical properties of its constituent precursor, 4-hydroxyphenylacetic acid, and a closely related, often conflated compound, isopropyl 4-hydroxybenzoate. The experimental protocols and potential biological activities described herein are theoretical and extrapolated from established chemical principles and data on related compounds.

Introduction

Iso-propyl 4-hydroxyphenylacetate is an ester formed from 4-hydroxyphenylacetic acid and isopropanol. Due to the scarcity of direct research on this specific ester, this guide will focus on the properties of its parent acid and the analogous isopropyl 4-hydroxybenzoate to provide a foundational understanding for researchers, scientists, and drug development professionals. 4-Hydroxyphenylacetic acid is a phenolic acid found in various natural sources, including olive oil and beer, and is a metabolite of tyrosine in humans.[1][2] Its derivatives are of interest for their potential biological activities, including antioxidant and anti-inflammatory properties.[3][4]

Chemical and Physical Properties

Quantitative data for **iso-propyl 4-hydroxyphenylacetate** is not readily available. Therefore, the properties of its parent carboxylic acid, 4-hydroxyphenylacetic acid, and a similar ester, isopropyl 4-hydroxybenzoate, are presented below for reference.

Table 1: Physicochemical Properties of 4-Hydroxyphenylacetic Acid

Property	Value	Source
Molecular Formula	C ₈ H ₈ O ₃	[1]
Molecular Weight	152.15 g/mol	[5]
Melting Point	148-151 °C	[6]
Boiling Point	Decomposes	
Appearance	White to cream or light tan crystalline powder	[6]
Solubility	Soluble in hot water, ether, ethanol, and ethyl acetate. Slightly soluble in cold water. Soluble in dimethyl sulfoxide and methanol.	[6]
pKa	4.49	[7]

Table 2: Physicochemical Properties of Isopropyl 4-hydroxybenzoate

Property	Value	Source
CAS Number	4191-73-5	[8]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[8]
Molecular Weight	180.20 g/mol	[9]
Melting Point	81.5-87.5 °C	
Boiling Point	611.35 K (calculated)	[10]
Appearance	White powder to lump	[11]
Solubility	Soluble in Chloroform, Ethyl Acetate	
LogP	1.957 (calculated)	[10]

Experimental Protocols

Proposed Synthesis of Iso-propyl 4-hydroxyphenylacetate via Fischer Esterification

This protocol describes a theoretical method for the synthesis of **iso-propyl 4-hydroxyphenylacetate** based on the well-established Fischer esterification reaction.[12][13]

Materials:

- 4-Hydroxyphenylacetic acid
- Isopropanol (anhydrous)
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate (saturated solution)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate

- Ethyl acetate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a dry round-bottom flask, dissolve 1.0 equivalent of 4-hydroxyphenylacetic acid in an excess of anhydrous isopropanol (e.g., 10-20 equivalents). Isopropanol serves as both a reactant and the solvent.
- Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.1-0.2 equivalents) to the solution while stirring.
- Attach a reflux condenser and heat the mixture to a gentle reflux. The reaction temperature will be close to the boiling point of isopropanol (82.6 °C).
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess isopropanol using a rotary evaporator.
- Dissolve the residue in ethyl acetate and transfer it to a separatory funnel.
- Wash the organic layer sequentially with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by water, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **iso-propyl 4-hydroxyphenylacetate**.
- The crude product may be purified by column chromatography on silica gel if necessary.



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Proposed synthesis workflow for **iso-propyl 4-hydroxyphenylacetate**.

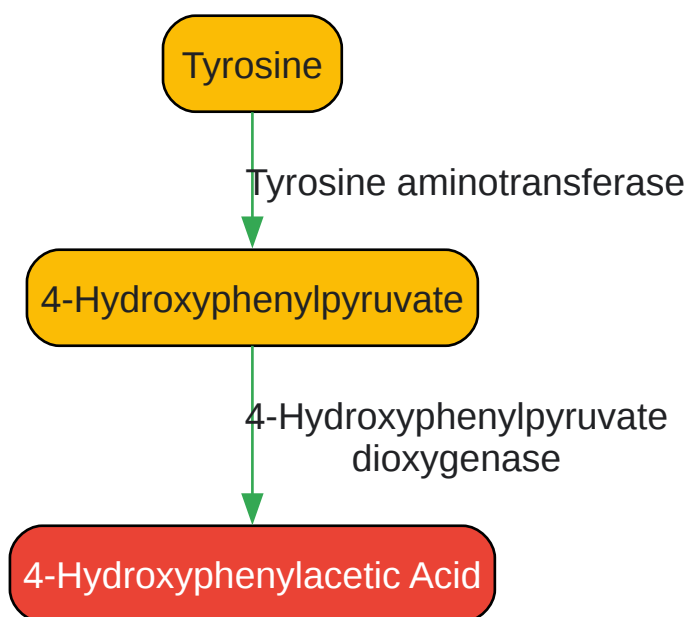
Potential Biological Activity and Signaling Pathways

While there is no specific biological data for **iso-propyl 4-hydroxyphenylacetate**, the biological activities of its parent compound, 4-hydroxyphenylacetic acid, and its derivatives have been studied. These compounds exhibit antioxidant, antibacterial, and anti-inflammatory properties.^[4]

4-Hydroxyphenylacetic acid is a microbial metabolite that has been shown to be involved in antioxidative actions by inducing the expression of Nrf2 (Nuclear factor erythroid 2-related factor 2).^[14] Nrf2 is a key transcription factor that regulates the expression of a wide array of antioxidant and cytoprotective genes.

Biosynthesis of 4-Hydroxyphenylacetic Acid

The biosynthesis of 4-hydroxyphenylacetic acid in microorganisms typically starts from the amino acid tyrosine.^[15]



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Biosynthetic pathway of 4-hydroxyphenylacetic acid.

Conclusion

Iso-propyl 4-hydroxyphenylacetate remains a compound with uncharacterized chemical and biological properties. This technical guide provides a starting point for researchers by summarizing the known properties of the closely related compounds, 4-hydroxyphenylacetic acid and isopropyl 4-hydroxybenzoate. The proposed synthesis protocol offers a viable route for obtaining this compound for future studies. Further research is warranted to determine the specific physicochemical properties and biological activities of **iso-propyl 4-hydroxyphenylacetate**, which may hold potential for applications in drug development and other scientific fields, given the known bioactivities of related phenolic compounds.

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